

An In-depth Technical Profile of N-Boc-piperidine-2-methanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **N-Boc-piperidine-2-methanol**

Cat. No.: **B114156**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the fundamental physicochemical properties of **N-Boc-piperidine-2-methanol**, a key building block in synthetic organic chemistry, particularly in the development of pharmaceutical agents.

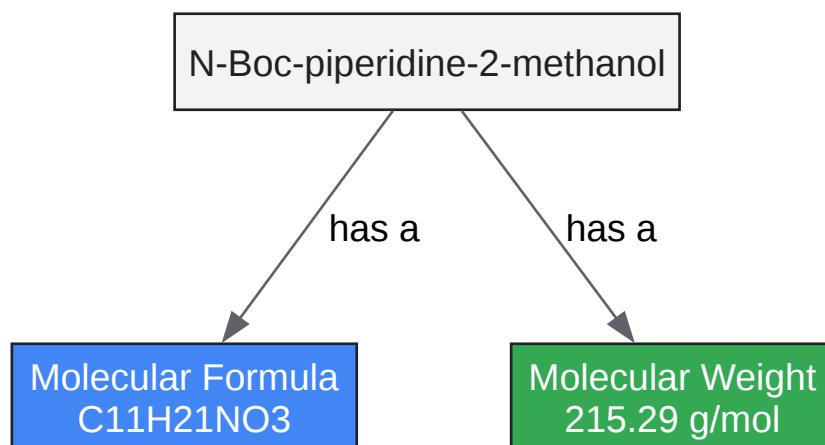
Physicochemical Data Summary

The quantitative properties of **N-Boc-piperidine-2-methanol** are summarized in the table below for ease of reference and comparison.

Property	Value
Molecular Formula	C11H21NO3 ^{[1][2][3][4]}
Molecular Weight	215.29 g/mol ^{[1][2][3][5]}
CAS Number	157634-00-9 ^{[1][2][3][5]}
Melting Point	74-78 °C ^{[1][5]}
Boiling Point (Predicted)	308.0 ± 15.0 °C ^[1]
Density (Predicted)	1.059 ± 0.06 g/cm ³ ^[1]

Structural and Molecular Information

N-Boc-piperidine-2-methanol, also known as 2-Hydroxymethylpiperidine-1-carboxylic acid tert-butyl ester or N-Boc-2-(hydroxymethyl)piperidine, is a derivative of piperidine.[3] The "Boc" group (tert-butyloxycarbonyl) serves as a protecting group for the amine, which is a common strategy in peptide synthesis and the construction of complex molecules.

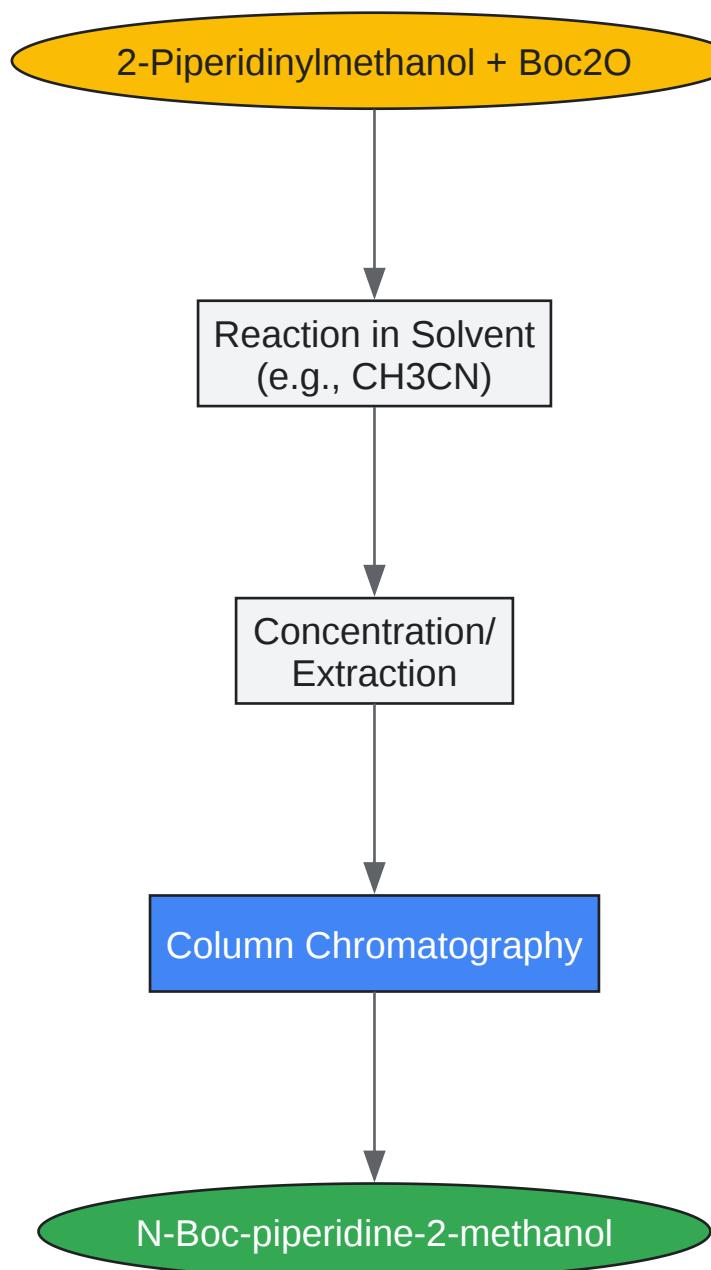


[Click to download full resolution via product page](#)

Figure 1: Relationship between **N-Boc-piperidine-2-methanol** and its core molecular properties.

Experimental Protocols: Synthesis Overview

A common method for the synthesis of **N-Boc-piperidine-2-methanol** involves the reaction of 2-piperidinylmethanol with di-tert-butyl dicarbonate (Boc₂O).[1] This reaction is typically carried out in a suitable solvent such as acetonitrile or dichloromethane, often in the presence of a base like triethylamine to neutralize the acid formed during the reaction.[1] The crude product is then purified, commonly by column chromatography, to yield the final white solid product.[1]



[Click to download full resolution via product page](#)

Figure 2: A simplified workflow for the synthesis of **N-Boc-piperidine-2-methanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. calpaclab.com [calpaclab.com]
- 3. scbt.com [scbt.com]
- 4. PubChemLite - N-boc-piperidine-2-methanol (C11H21NO3) [pubchemlite.lcsb.uni.lu]
- 5. N-Boc-piperidine-2-methanol CAS#: 157634-00-9 [m.chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Profile of N-Boc-piperidine-2-methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b114156#n-boc-piperidine-2-methanol-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com